

"Anti-hepatic fibrosis agent 2" and TGF- β pathway inhibition

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Compound of Interest

Compound Name: Anti-hepatic fibrosis agent 2

Cat. No.: B12396807

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Conclusion

"Anti-hepatic fibrosis [1][2]agent 2" (Compound 6k) represents a promising novel therapeutic for the [1][2]treatment of liver fibrosis. Its unique mechanism of targeting EWSR1 to i[1][2]ndirectly inhibit the pro-fibrotic TGF- β pathway offers a new avenue for drug development in this area. The preclinical data strongly support its anti-fibrotic efficacy in both in vitro and in vivo models. Further investigation into the detailed molecular intera[1][2]ctions between Compound 6k, EWSR1, and the TGF- β signaling cascade will be crucial for i[1][2]ts clinical translation. This technical guide provides a foundational resource for researchers and drug development professionals interested in this innovative anti-fibrotic agent.

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References

- 1. Synthesis and Anti-Liver Fibrosis Research of Aspartic Acid Derivatives - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]

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